

A Technical Guide to the Safe Handling of 5-Amino-6-methylpicolinonitrile

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Compound of Interest

Compound Name: 5-Amino-6-methylpicolinonitrile

Cat. No.: B1526979

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This document provides a comprehensive technical overview of the safety protocols and handling procedures for **5-Amino-6-methylpicolinonitrile** (CAS No. 1079054-78-6). It is intended for researchers, chemists, and drug development professionals who may handle this compound in a laboratory or manufacturing setting. The guidance herein is synthesized from established safety data and best practices for handling aminopyridine and nitrile-containing heterocyclic compounds.

Understanding the Compound: Physicochemical & Reactivity Profile

5-Amino-6-methylpicolinonitrile is a substituted aminopyridine, a class of compounds with important applications in pharmaceutical and materials science. Its structure, featuring an amino group, a nitrile group, and a pyridine ring, dictates its reactivity and toxicological profile. The nitrile group and the basic nitrogen of the pyridine ring are key reactive sites. Understanding this profile is foundational to anticipating potential hazards and implementing effective safety measures.

The compound is a solid at room temperature.^[1] It should be considered stable under recommended storage conditions; however, its aminopyridine nature makes it incompatible with strong acids and strong oxidizing agents.^[1] Reactions with strong acids can cause exothermic neutralization, while strong oxidizers can lead to vigorous, potentially hazardous reactions.

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 1079054-78-6 | [1] |
| Molecular Formula | C ₇ H ₇ N ₃ | [2] |
| Molecular Weight | 133.15 g/mol | [2] |
| Appearance | Solid | [1] |
| Synonyms | 3-Amino-6-cyano-2-methylpyridine, 5-amino-6-methyl-2-pyridinecarbonitrile | [1] [3] |

Hazard Identification and GHS Classification

5-Amino-6-methylpicolinonitrile is classified as a hazardous substance. The primary hazards are related to acute toxicity upon ingestion and contact with skin, as well as its potential to cause significant skin and eye irritation.[\[1\]](#) The Globally Harmonized System (GHS) provides a standardized framework for understanding these risks.

GHS Classification Summary

| Hazard Class | Category | Hazard Statement | Pictogram | Signal Word |
|-------------------------------|----------------------|-------------------------------------|-----------|-------------|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed | | Warning |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation | | Warning |
| Serious Eye Damage/Irritation | Category 2 | H319: Causes serious eye irritation | | Warning |
| Acute Toxicity, Dermal | Category 4 (Implied) | May be harmful in contact with skin | | Warning |
| Acute Toxicity, Inhalation | Category 4 (Implied) | May be harmful if inhaled | | Warning |

Source: Synthesized from Fisher Scientific SDS.[\[1\]](#)

The toxicity profile is consistent with related aminopyridine compounds, which are known to be central nervous system stimulants and potassium channel blockers.[\[4\]](#)[\[5\]](#) Overexposure can lead to symptoms like headache, dizziness, nausea, and in severe cases, convulsions.[\[6\]](#) The nitrile group introduces an additional toxicological consideration: upon combustion or decomposition at high temperatures, it can release highly toxic hydrogen cyanide gas.[\[1\]](#)

Core Directive: Safe Handling & Exposure Control

A proactive approach to safety, grounded in a thorough risk assessment, is paramount. The following protocols are designed to minimize exposure and mitigate risk during the handling of **5-Amino-6-methylpicolinonitrile**.

Engineering Controls: The First Line of Defense

The primary method for controlling exposure is to handle the compound within a properly functioning and certified chemical fume hood.[\[4\]](#)[\[7\]](#) This is non-negotiable. A fume hood

contains airborne particles and vapors, preventing inhalation, which is a primary route of exposure. The work area should be well-ventilated, and safety showers and eye wash stations must be readily accessible.[8]

Personal Protective Equipment (PPE): The Essential Barrier

Even with robust engineering controls, a comprehensive PPE regimen is mandatory.

- Hand Protection: Wear two pairs of chemical-resistant gloves (e.g., nitrile), a practice known as "double-gloving".[4] This provides an additional layer of protection against tears and contamination. Always inspect gloves for integrity before use and wash hands thoroughly after removal.
- Eye Protection: Chemical safety goggles are required at all times.[7] If there is a risk of splashing, a face shield should be worn in addition to goggles.
- Skin and Body Protection: A lab coat must be worn and kept fully fastened. For larger quantities or tasks with a higher risk of spillage, additional protective clothing may be necessary.
- Respiratory Protection: If there is a risk of dust formation that cannot be controlled by a fume hood, a NIOSH-approved respirator is necessary.[7] Respirator use requires prior medical clearance and fit-testing.

Procedural Workflow for Safe Handling

The following diagram outlines a self-validating workflow for handling **5-Amino-6-methylpicolinonitrile**, from preparation to disposal. Each step is a critical control point designed to ensure safety.

Caption: A logical workflow for handling hazardous chemical compounds.

Storage and Waste Management

Storage: Store **5-Amino-6-methylpicolinonitrile** in a tightly sealed container in a cool, dry, and well-ventilated area.[1] To prevent degradation from atmospheric moisture and oxidation,

storage under an inert atmosphere (e.g., argon or nitrogen) is recommended.^[7] Keep it segregated from incompatible materials such as strong acids and oxidizing agents.^{[1][9]} The storage area should be clearly labeled, and access should be restricted to authorized personnel.

Waste Disposal: All waste containing this compound, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.^[4] Dispose of contents and containers in accordance with all local, state, and federal regulations. Never dispose of this material down the drain.^[4] Waste containers must be clearly labeled, kept closed, and stored in a designated, secondary containment area pending collection by environmental health and safety professionals.

Emergency Procedures: A Validated Response System

Rapid and correct response to an emergency is critical. All personnel must be familiar with these procedures before beginning work.

Exposure Response:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[7] Remove contact lenses if present and easy to do.^[1] Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.^[4] Seek immediate medical attention.^[6]
- **Inhalation:** Move the victim to fresh air immediately.^[7] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting.^[10] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.^[10] Never give anything by mouth to an unconscious person.^[11] Seek immediate medical attention.

Spill & Fire Response:

- Spill: Evacuate the area immediately. Increase ventilation and ensure all ignition sources are removed. For a small spill, trained personnel wearing appropriate PPE can clean it up by covering it with an inert absorbent material (e.g., sand, vermiculite), sweeping it up carefully to avoid creating dust, and placing it into a sealed, labeled container for hazardous waste disposal.[6] For large spills, evacuate the lab and contact your institution's emergency response team.
- Fire: In case of a fire, use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.[1] Do not use a heavy water stream. Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear, as thermal decomposition can produce toxic gases like hydrogen cyanide and nitrogen oxides.[1][12]

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